

# A Technical Guide to D-Histidine Hydrochloride Monohydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D-Histidine hydrochloride hydrate*

Cat. No.: *B6290079*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of D-Histidine hydrochloride monohydrate, a crucial compound in biochemical research and pharmaceutical development. The focus of this document is to detail its core physicochemical properties, with a particular emphasis on its molecular weight, and to provide practical experimental methodologies for its use. D-Histidine hydrochloride monohydrate serves as a vital building block in peptide synthesis and is utilized in the formulation of peptide-based drugs.<sup>[1]</sup> It is the unnatural isomer of histidine, a key amino acid.

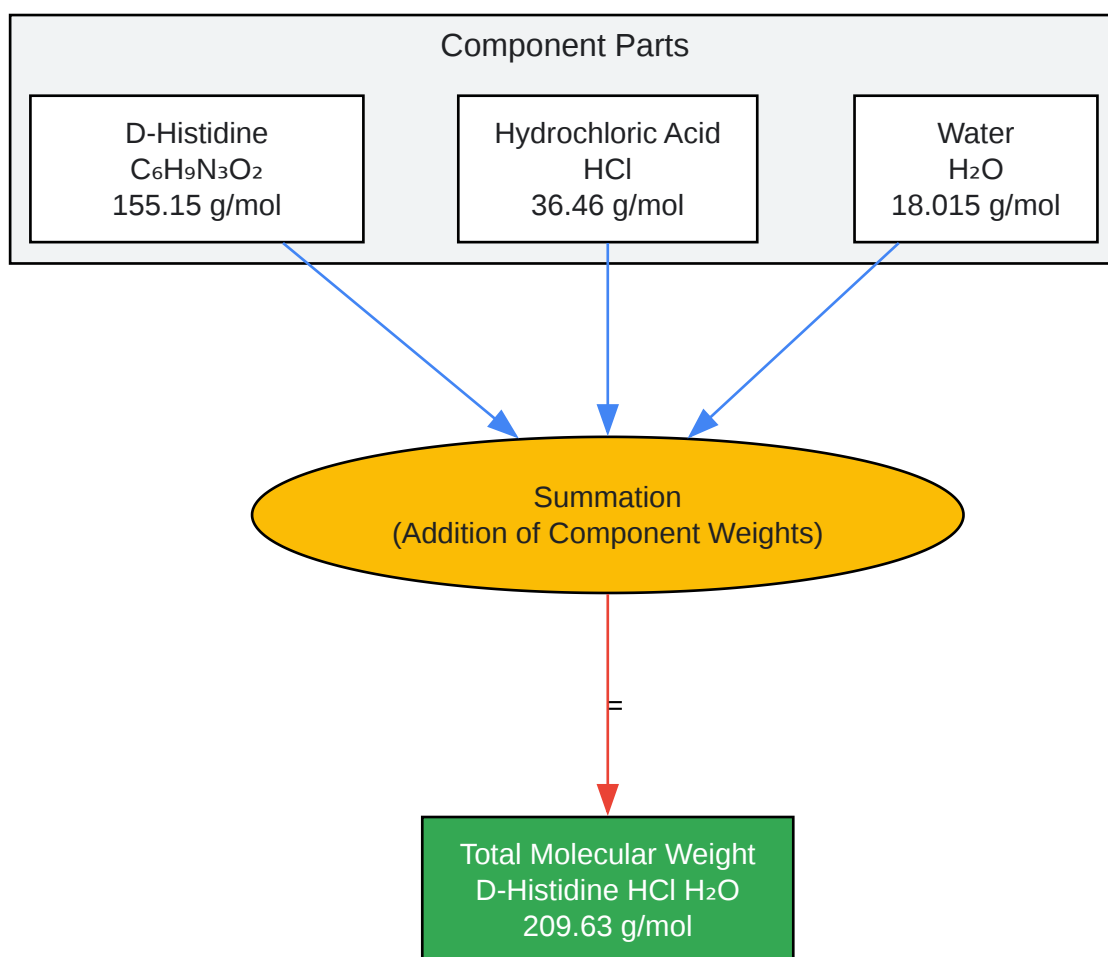
## Physicochemical and Quantitative Data

The fundamental properties of D-Histidine hydrochloride monohydrate and its constituent components are summarized below. This data is essential for accurate experimental design, solution preparation, and analytical characterization.

Property	D-Histidine Hydrochloride Monohydrate	D-Histidine (Component)	Hydrochloric Acid (Component)	Water (Component)
Molecular Formula	$C_6H_9N_3O_2 \cdot HCl \cdot H_2O$ [1][2][3]	$C_6H_9N_3O_2$ [4][5]	HCl	H <sub>2</sub> O
Molecular Weight	209.63 g/mol [2][3][6]	155.15 g/mol [5][7]	~36.46 g/mol [8]	~18.015 g/mol
CAS Number	6341-24-8 [1][2][3]	351-50-8 [4][5]	7647-01-0	7732-18-5
Appearance	White to off-white crystalline powder [1]	White crystalline powder [4]	N/A	N/A
Melting Point	~254 °C (decomposes) [2]	~280 °C [5]	N/A	N/A
Purity (Typical)	≥98% (by TLC) [1]	≥99% [4]	N/A	N/A
Synonyms	D-α-Amino-β-(4-imidazolyl)propionic acid monohydrochloride [3][6]	D-His-OH [4]	Muriatic acid	Aqua

## Molecular Weight Determination Workflow

The molecular weight of a hydrated salt is the sum of the molecular weights of its constituent parts. The following diagram illustrates the logical workflow for calculating the total molecular weight of D-Histidine hydrochloride monohydrate.



[Click to download full resolution via product page](#)

Calculation of Molecular Weight from Components.

## Experimental Protocol: Preparation of a Standard Solution for HPLC

High-Performance Liquid Chromatography (HPLC) is a common analytical technique for which D-Histidine hydrochloride monohydrate can be used as a standard. The following is a generalized protocol for preparing a standard stock solution.

**Objective:** To accurately prepare a 1 mg/mL stock solution of D-Histidine hydrochloride monohydrate.

**Materials:**

- D-Histidine hydrochloride monohydrate ( $\geq 98\%$  purity)
- Analytical balance (readable to 0.1 mg)
- 100 mL volumetric flask (Class A)
- Spatula and weighing paper/boat
- HPLC-grade water
- Pipettes

#### Methodology:

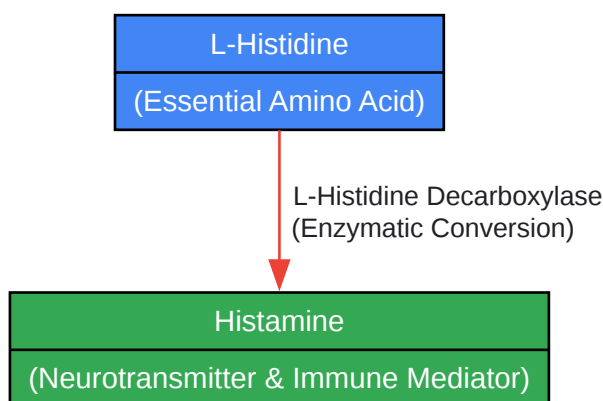
- Calculate Required Mass: To prepare 100 mL of a 1 mg/mL solution, a mass of 100 mg of the compound is required.
  - Calculation:  $1 \text{ mg/mL} \times 100 \text{ mL} = 100 \text{ mg}$
- Weighing: Carefully weigh approximately 100 mg of D-Histidine hydrochloride monohydrate using an analytical balance. Record the exact weight to four decimal places (e.g., 0.1002 g).
- Dissolution: Transfer the weighed powder into a 100 mL volumetric flask. Use a small amount of HPLC-grade water to rinse the weighing boat and spatula to ensure the complete transfer of the compound into the flask.
- Solubilization: Add approximately 50-70 mL of HPLC-grade water to the volumetric flask. Swirl gently or sonicate briefly until all the solid has completely dissolved.
- Dilution to Volume: Once the solid is fully dissolved, allow the solution to return to room temperature. Then, carefully add HPLC-grade water to the flask until the bottom of the meniscus touches the calibration mark.
- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- Concentration Calculation: Calculate the precise concentration of the stock solution based on the actual weight recorded in step 2.

- Example: If 102.5 mg (0.1025 g) was weighed, the concentration is 1.025 mg/mL.
- Storage: Store the standard solution in a properly labeled, sealed container at the recommended temperature, typically refrigerated, to prevent degradation.

This stock solution can then be used to prepare a calibration curve by performing serial dilutions for the quantitative analysis of samples containing histidine.[1]

## Biochemical Context: The L-Histidine Pathway

While D-Histidine is primarily used as a chiral building block in synthesis, its enantiomer, L-Histidine, is an essential amino acid with significant biological roles. The most notable pathway involving L-Histidine is its conversion to histamine, a key mediator in local immune responses, inflammation, and neurotransmission. This conversion is catalyzed by the enzyme L-histidine decarboxylase.



[Click to download full resolution via product page](#)

Conversion of L-Histidine to Histamine.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [images.chemycal.com](https://images.chemycal.com) [[images.chemycal.com](https://images.chemycal.com)]
- 2. [biospectra.us](https://biospectra.us) [[biospectra.us](https://biospectra.us)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. CN101968472A - Method for analyzing raw materials of histidine and histidine monohydrochloride and preparation by HPLC method - Google Patents [[patents.google.com](https://patents.google.com)]
- 5. L-Histidine hydrochloride monohydrate | SIELC Technologies [[sielc.com](https://sielc.com)]
- 6. [merckmillipore.com](https://merckmillipore.com) [[merckmillipore.com](https://merckmillipore.com)]
- 7. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 8. L-Histidine Hydrochloride 5934-29-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [[tcichemicals.com](https://tcichemicals.com)]
- To cite this document: BenchChem. [A Technical Guide to D-Histidine Hydrochloride Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6290079#d-histidine-hydrochloride-monohydrate-molecular-weight>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

